

# Technical Support Center: Storage & Stability of 1,2-Dimethoxyethane-d10

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## Compound of Interest

Compound Name: Glyme (1,2-dimethoxyethane-d10)

CAS No.: 107975-86-0

Cat. No.: B8818063

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Welcome to the Advanced Isotope Support Hub. Product: 1,2-Dimethoxyethane-d10 (DME-d10, Glyme-d10) CAS: 107975-86-0 Support Level: Tier 3 (Senior Application Scientist)[1][2]

## Introduction: Protecting Your Isotopic Asset

As researchers, we often treat solvents as commodities, but deuterated solvents like 1,2-dimethoxyethane-d10 are high-value analytical tools.[1][2] Its stability is threatened by two distinct vectors: Chemical Instability (peroxide formation) and Isotopic Instability (H/D exchange and hygroscopicity).[1]

This guide moves beyond basic safety data sheets to provide a causal understanding of degradation and self-validating protocols to ensure your NMR spectra and organometallic reactions remain artifact-free.

## Part 1: Critical Storage Protocols

### Q: What are the non-negotiable storage conditions for DME-d10?

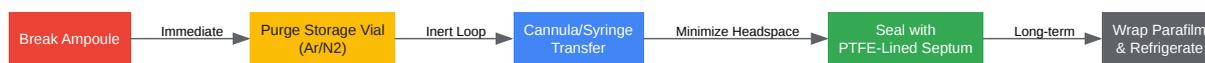
A: You must control three variables: Photons, Oxygen, and Moisture.[1]

Variable	Risk Factor	Protocol	Causality
Oxygen	High	Store under Argon or Nitrogen.[1][2]	DME is a Class B peroxide former. Oxygen drives radical propagation at the ether linkage.
Light	Moderate	Amber glass or foil-wrapped containers. [1][2]	UV radiation initiates the photo-oxidation required for peroxide generation.[2]
Moisture	High	Septum-sealed vials or flame-sealed ampoules.[1][2]	DME is hygroscopic. introduces a broad proton signal (~1.5–4.0 ppm) and hydrolyzes sensitive organometallics.[1]
Temp	Moderate	Refrigerate (+2°C to +8°C).[1]	Lowers the kinetic rate of auto-oxidation.[2] Note: Do not freeze ampoules unless designed for it (expansion risk).[1]

## Q: How do I handle an ampoule after opening it for the first time?

A: Never leave an open ampoule exposed to air. Once the flame seal is broken, the "isotopic clock" starts ticking. You must immediately transfer the remaining solvent to a storage vessel that allows inert gas overlay.

### Workflow: Ampoule-to-Storage Transfer



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Figure 1: Standard operating procedure for transferring DME-d10 from single-use ampoules to reusable storage vials to prevent atmospheric ingress.

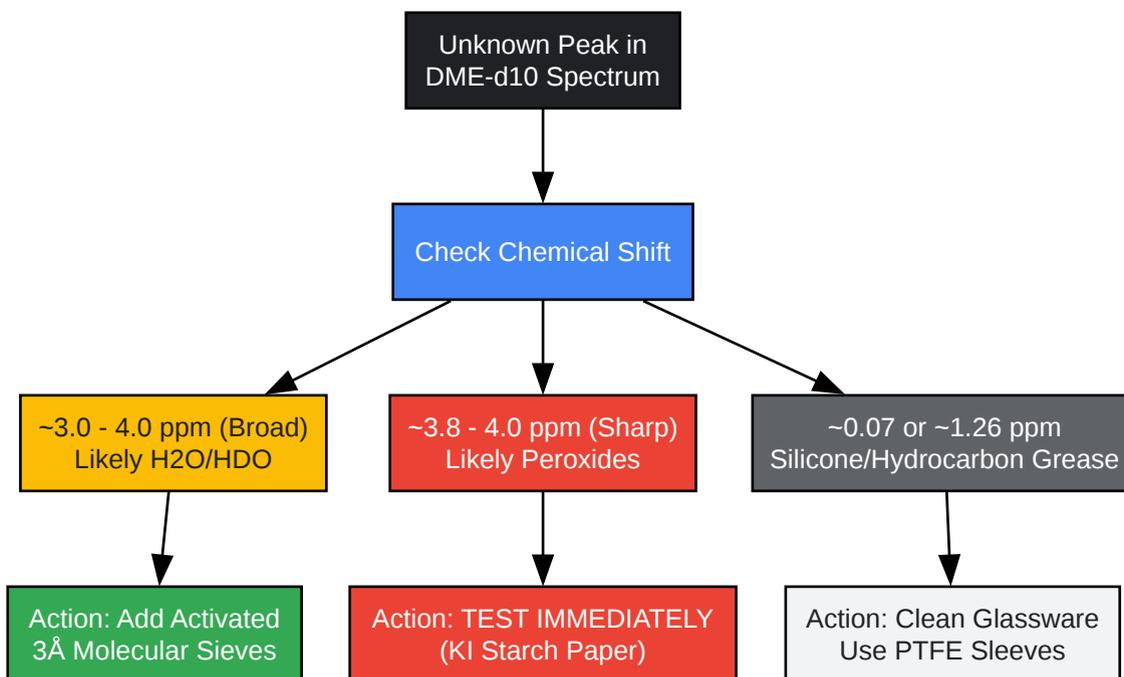
## Part 2: Stability & Troubleshooting (FAQs)

### Q: I see an unknown peak in my NMR spectrum. Is it decomposition?

A: It is likely water or a peroxide artifact. Use the logic tree below to diagnose the impurity based on chemical shift (

).

#### Troubleshooting Logic: Impurity Identification



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Figure 2: Diagnostic logic for identifying common contaminants in DME-d10 1H-NMR spectra.

## Q: How do I test for and remove peroxides in DME-d10?

A: DME is an ether and subject to auto-oxidation.[1][2]

- The Test: Use commercially available peroxide test strips (e.g., Quantofix®) or KI starch paper.
  - Limit: If >10 mg/L (ppm), the solvent is compromised for sensitive catalysis.
  - Danger:[1][3][4][5] If crystals are visible or concentration is >100 mg/L, do not touch. Contact safety services for disposal.[5][6]
- The Removal: For low levels (<100 ppm), pass the solvent through a column of activated basic alumina.
  - Why Alumina? It chemically decomposes peroxides without introducing water (unlike aqueous washing).[1]

## Q: Can I dry DME-d10 with Sodium/Benzophenone?

A:Technically yes, but not recommended for small NMR quantities.[1]

- The Risk: Distilling small amounts of deuterated solvent over Na/Benzophenone is inefficient and risks H/D exchange if the glass is not perfectly silylated or if the benzophenone is wet.[1]
- The Better Solution: Use Activated 3Å or 4Å Molecular Sieves.[1]
  - Activation: Heat sieves to 300°C under vacuum for 12 hours.
  - Protocol: Add ~5% w/v sieves directly to the storage vial. Let stand for 24 hours.
  - Validation: The water peak in NMR should diminish significantly.[7]

## Part 3: Technical Data & Reference Values

### Physical Properties & Safety Data

Property	Value	Relevance
Boiling Point	85 °C	Moderate volatility; keep capped to prevent isotopic drift via evaporation.[1][2]
Melting Point	-58 °C	Safe for standard freezer storage (-20°C).[1][2]
Density	0.96 g/mL	Denser than non-deuterated DME (0.87 g/mL) due to isotope effect.[1]
Flash Point	1 °C	Highly Flammable. Store in flammables cabinet when not in use.

## NMR Chemical Shift Reference (Residual Protons)

When analyzing samples in DME-d10, be aware of these residual solvent signals which arise from incomplete deuteration (typically 99.5% D).

Signal	Shift (ppm)	Multiplicity	Assignment
Residual Methyl	3.28	Quintet	
Residual Methylene	3.46	Quintet	
Water (/HDO)	~3.1 – 3.6	Broad Singlet	Shifts downfield with increasing concentration.[1][2]

Note: Chemical shifts are referenced to TMS at 0.00 ppm.[1]

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